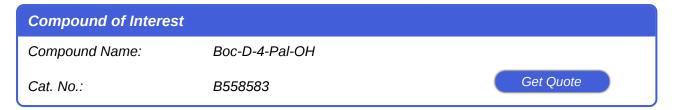


An In-depth Technical Guide to Boc-D-4-Pal-OH

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Boc-D-4-Pal-OH, chemically known as N-(tert-butoxycarbonyl)-D-3-(4-pyridyl)alanine, is a non-proteinogenic amino acid derivative. Its structure incorporates a D-alanine backbone, an N-terminal tert-butoxycarbonyl (Boc) protecting group, and a 4-pyridyl side chain. This unique combination of features makes it a valuable building block in synthetic peptide chemistry, particularly in the development of peptide-based therapeutics. The D-configuration of the alphacarbon enhances the proteolytic stability of peptides incorporating this residue, a crucial attribute for increasing in vivo half-life. The pyridyl group offers a site for potential modifications and can influence the solubility and receptor-binding properties of the final peptide. This guide provides a comprehensive overview of the known properties and applications of **Boc-D-4-Pal-OH**.

Physicochemical Properties

The physical and chemical properties of **Boc-D-4-Pal-OH** are summarized in the table below. This information is critical for its handling, storage, and use in chemical synthesis.



Property	Value	Reference(s)
Chemical Name	N-(tert-butoxycarbonyl)-D-3-(4- pyridyl)alanine	
Synonyms	Boc-D-3-(4-pyridyl)alanine, Boc-D-4-pyridylalanine	
CAS Number	37535-58-3	[1]
Molecular Formula	C13H18N2O4	[1]
Molecular Weight	266.29 g/mol	
Appearance	White to off-white solid/powder	
Melting Point	226-232 °C	[1]
Optical Rotation	$[\alpha]^{20}D = +5.5 \pm 0.5^{\circ}$ (c=1 in acetic acid)	
Solubility	DMSO: 40 mg/mL	-
Storage Conditions	Store at -20°C for long-term, desiccate.	

Spectroscopic Data

Detailed experimental spectroscopic data (¹H NMR, ¹³C NMR, IR, Mass Spectrometry) for **Boc-D-4-Pal-OH** are not readily available in the public domain. Researchers are advised to acquire this data on their own material for full characterization. For reference, predicted mass spectrometry data is available.[2]

Application in Peptide Synthesis

The primary application of **Boc-D-4-Pal-OH** is as a building block in solid-phase peptide synthesis (SPPS) utilizing the Boc/Bzl protection strategy. The Boc group serves as a temporary protecting group for the α -amino functionality, which is cleaved under moderately acidic conditions, typically with trifluoroacetic acid (TFA).

General Experimental Protocol for Boc-SPPS



The following is a generalized protocol for the incorporation of a Boc-protected amino acid, such as **Boc-D-4-Pal-OH**, into a growing peptide chain on a solid support. The specific conditions, such as coupling reagents and reaction times, may require optimization depending on the peptide sequence and the resin used.

1. Resin Preparation:

- The synthesis begins with a suitable solid support (e.g., Merrifield or PAM resin).
- The first amino acid (C-terminal) is attached to the resin.

2. Boc Deprotection:

- The peptide-resin is swelled in a suitable solvent like dichloromethane (DCM).
- The Boc protecting group is removed by treating the resin with a solution of 50% trifluoroacetic acid (TFA) in DCM.[3][4] This is typically a two-step process: a short pre-wash (e.g., 5 minutes) followed by a longer reaction (e.g., 20-30 minutes).[4]
- The resin is then washed with DCM and isopropanol (IPA) to remove residual acid and byproducts.[4]

3. Neutralization:

- The protonated N-terminal amine is neutralized to the free amine using a hindered base, commonly 10% N,N-diisopropylethylamine (DIEA) in DCM or DMF.[3]
- The resin is thoroughly washed with DCM and/or DMF to remove excess base.

4. Amino Acid Coupling:

- In a separate vessel, **Boc-D-4-Pal-OH** (typically 2-4 equivalents relative to the resin loading) is pre-activated with a coupling reagent. Common coupling reagents for Boc-SPPS include:
 - Dicyclohexylcarbodiimide (DCC) or Diisopropylcarbodiimide (DIC) with an additive like 1hydroxybenzotriazole (HOBt).
 - Benzotriazol-1-yl-oxytripyrrolidinophosphonium hexafluorophosphate (PyBOP).



- (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate) (HBTU).
- The activated **Boc-D-4-Pal-OH** solution is added to the neutralized peptide-resin.
- The coupling reaction is allowed to proceed for a sufficient time (e.g., 1-2 hours), and completion can be monitored using a qualitative test like the Kaiser (ninhydrin) test. A second coupling step may be necessary for difficult sequences.

5. Washing:

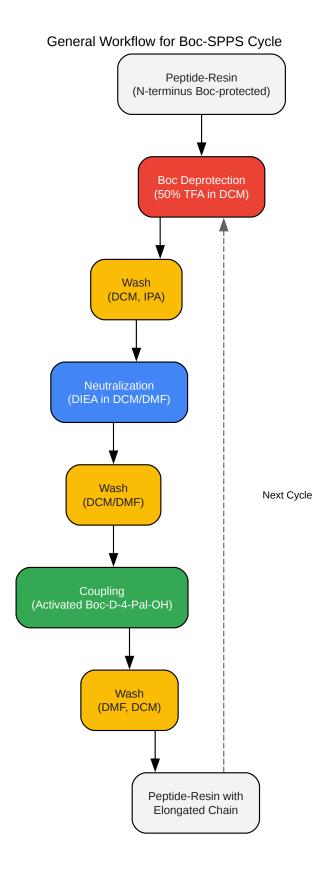
 After coupling, the resin is washed extensively with DMF and DCM to remove excess reagents and byproducts.

This cycle of deprotection, neutralization, coupling, and washing is repeated for each subsequent amino acid in the desired peptide sequence.

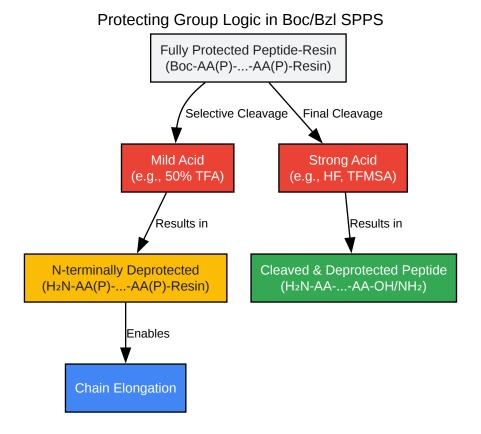
Experimental Workflows Boc-SPPS Cycle for Incorporation of Boc-D-4-Pal-OH

The following diagram illustrates the general workflow for a single cycle of Boc-based solidphase peptide synthesis to incorporate an amino acid like **Boc-D-4-Pal-OH**.









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